

Application Note: Safe Handling and Storage of N,N-Dibutylformamide

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Compound of Interest

Compound Name: *N,N-Dibutylformamide*

Cat. No.: B1630514

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Audience: Researchers, scientists, and drug development professionals.

1.0 Introduction

N,N-Dibutylformamide (DBF), with CAS number 761-65-9, is an organic amide used as a laboratory chemical and in the synthesis of other substances.^{[1][2]} It appears as a clear, colorless to light yellow liquid.^{[1][3][4]} Due to its hazardous properties, including toxicity and potential for causing irritation, it is imperative that strict safety protocols are followed during its handling and storage to ensure personnel safety and experimental integrity.^{[1][5]} This document provides detailed procedures and protocols for the safe management of **N,N-Dibutylformamide** in a laboratory setting.

2.0 Chemical and Physical Properties

The following table summarizes the key quantitative data for **N,N-Dibutylformamide**.

Property	Value	Citations
Molecular Formula	C ₉ H ₁₉ NO	[2][5]
Molecular Weight	157.25 g/mol	[5][6][7]
Appearance	Clear colorless to light yellow liquid	[1][3][4][5]
Boiling Point	120 °C at 15 mmHg	[1][3][4][6]
Melting Point	< -30 °C	[5][8]
Density	0.864 g/mL at 25 °C	[3][4][6]
Flash Point	100 °C (212 °F) - closed cup	[1][5][6]
Vapor Pressure	< 1 mmHg at 20 °C	[4][5][6]
Water Solubility	Insoluble	[3][4]
Refractive Index	n ₂₀ /D 1.44	[3][4][6]
log P (octanol/water)	2.315	[5]

3.0 Hazard Identification and Safety Precautions

N,N-Dibutylformamide is classified as a hazardous chemical.[1] Key hazards include:

- Acute Toxicity: Harmful if swallowed and toxic in contact with skin.[1][7] It is classified as a poison by the intraperitoneal route.[3][4]
- Skin and Eye Irritation: Causes skin irritation and serious eye irritation.[1][5] It may also cause an allergic skin reaction.[2]
- Environmental Hazards: Harmful to aquatic life with long-lasting effects.[2][5]
- Thermal Decomposition: When heated to decomposition, it emits toxic fumes of nitrogen oxides (NO_x).[1][3][4]

Signal Word: Danger[1][7]

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear chemical safety goggles or a face shield as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[9]
- Skin Protection: Wear appropriate protective gloves (e.g., nitrile rubber) and a lab coat or other protective clothing to prevent skin exposure.[1][9]
- Respiratory Protection: Use only under a chemical fume hood.[1] If workplace conditions warrant a respirator's use, follow a respiratory protection program that meets OSHA's 29 CFR 1910.134 and ANSI Z88.2 requirements or European Standard EN 149.[1][9]

Protocols

4.0 Protocol 1: Standard Handling Procedures

- Engineering Controls: Always handle **N,N-Dibutylformamide** in a well-ventilated area, preferably inside a certified chemical fume hood, to minimize inhalation exposure.[1][5][9] Ensure that an eyewash station and safety shower are close to the workstation.[1]
- Personal Protective Equipment (PPE): Before handling, don all required PPE as specified in Section 3.0.
- Dispensing: When transferring the liquid, avoid splashing. Use appropriate tools such as a pipette with a bulb or a graduated cylinder.
- Avoiding Contamination: Do not eat, drink, or smoke in the area where the chemical is being handled.[5]
- Hygiene: Wash hands thoroughly with soap and water after handling and before leaving the laboratory.[5][9]
- Avoid Incompatibles: Keep away from incompatible materials such as strong oxidizing agents, acids, bases, strong reducing agents, and acid chlorides.[1][5]

5.0 Protocol 2: Storage Procedures

- Container: Keep the chemical in its original, tightly closed container.[5][10]

- Location: Store in a cool, dry, and well-ventilated area away from incompatible substances. [5][8][9] Some suppliers recommend refrigerated storage (2-8°C).[4]
- Security: The storage area should be secure. Some safety data sheets recommend storing the substance locked up.[5]
- Ignition Sources: Keep the storage area free from heat and sources of ignition.[1]

6.0 Protocol 3: Spill and Waste Disposal

- Spill Response:
 - Evacuate non-essential personnel from the spill area.
 - Ensure adequate ventilation.
 - Wearing full PPE, contain the spill.
 - Absorb the spill using an inert, non-combustible material such as sand, diatomaceous earth, or vermiculite.[1][5][11]
 - Collect the absorbed material and place it into a suitable, labeled, and closed container for hazardous waste disposal.[1][5]
 - Do not let the product enter drains.[5]
- Waste Disposal:
 - Dispose of waste **N,N-Dibutylformamide** and contaminated materials as hazardous waste.[5]
 - All waste disposal practices must be in compliance with local, regional, and national regulations.[1]

Experimental Protocol: Use as a Solvent in a Nucleophilic Substitution Reaction

This protocol provides a general methodology for using **N,N-Dibutylformamide** as a solvent.

Note: This is a representative example; specific reaction conditions will vary.

- Objective: To utilize **N,N-Dibutylformamide** as a high-boiling point, polar aprotic solvent for a nucleophilic substitution reaction between an alkyl halide and a nucleophile.
- Materials and Equipment:
 - **N,N-Dibutylformamide** (reagent grade)
 - Alkyl halide (e.g., 1-bromobutane)
 - Nucleophile (e.g., sodium azide)
 - Round-bottom flask
 - Reflux condenser
 - Magnetic stirrer and stir bar
 - Heating mantle with temperature controller
 - Nitrogen or Argon gas inlet
 - Standard laboratory glassware
 - Required PPE (fume hood, safety goggles, lab coat, appropriate gloves)
- Procedure:
 1. Reaction Setup (in a fume hood):
 - Dry the glassware in an oven and allow it to cool under an inert atmosphere (e.g., nitrogen).
 - To a round-bottom flask equipped with a magnetic stir bar, add the nucleophile (e.g., sodium azide).

- Under the inert atmosphere, add **N,N-Dibutylformamide** via syringe or cannula to dissolve the nucleophile.
- Add the alkyl halide dropwise to the stirring solution at room temperature.

2. Running the Reaction:

- Attach a reflux condenser to the flask.
- Heat the reaction mixture to the desired temperature using the heating mantle and maintain for the required reaction time, monitoring by a suitable technique (e.g., TLC).

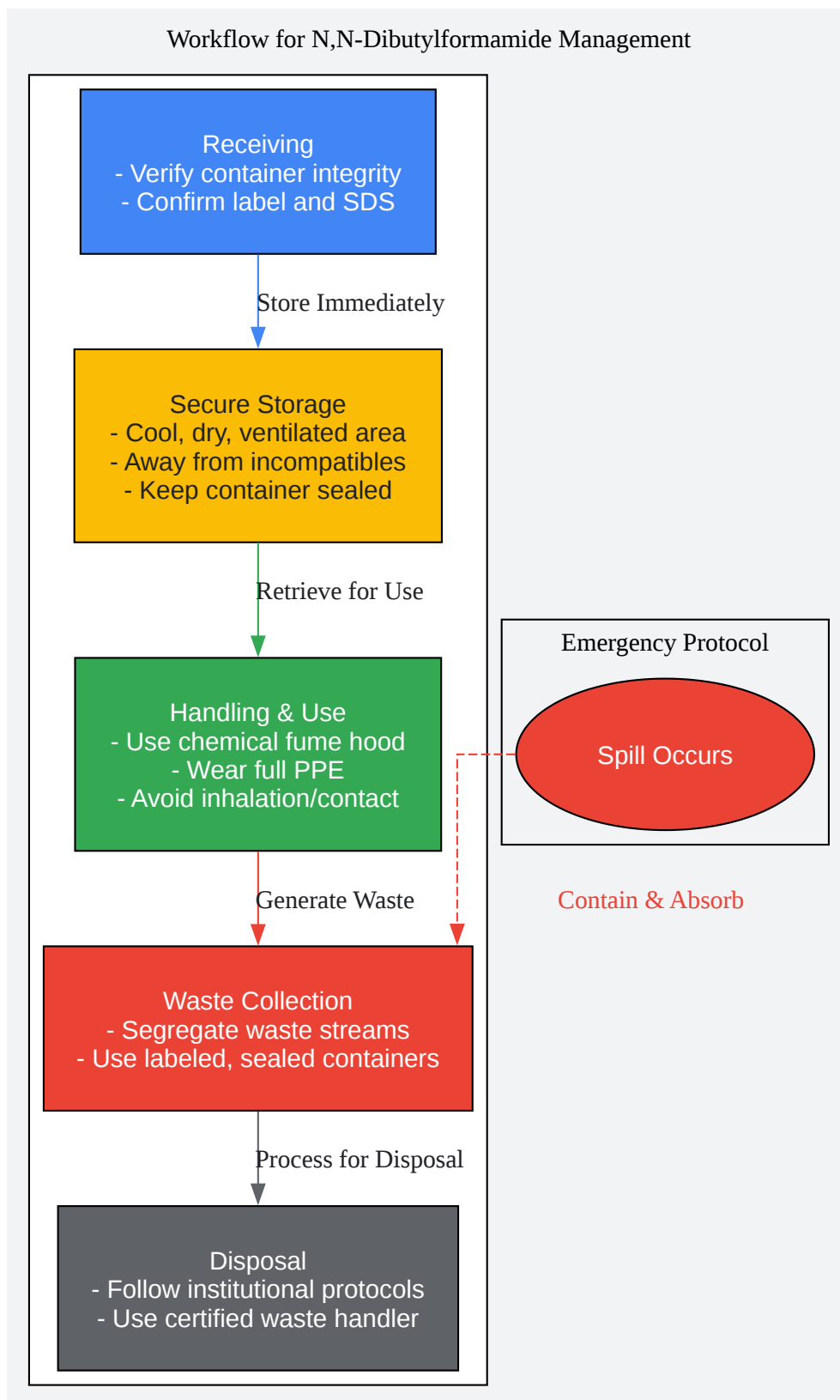
3. Workup and Isolation:

- Cool the reaction mixture to room temperature.
- Quench the reaction by slowly pouring the mixture into a beaker of cold water.
- Transfer the aqueous mixture to a separatory funnel.
- Extract the product with a suitable organic solvent (e.g., diethyl ether).
- Wash the combined organic layers with brine, dry over an anhydrous salt (e.g., MgSO_4), filter, and concentrate the solvent using a rotary evaporator.
- Purify the crude product by an appropriate method, such as column chromatography or distillation.

• Waste Handling:

- Collect all aqueous and organic waste containing **N,N-Dibutylformamide** into a designated, labeled hazardous waste container.
- Dispose of the container according to institutional and regulatory guidelines.

Visualization



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Caption: Logical workflow for the safe management of **N,N-Dibutylformamide** in a laboratory.

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